

Application Notes and Protocols for In Vivo Transfection Using Lipid 119-23

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Lipid 119-23

Cat. No.: B15551104

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lipid 119-23 is a novel, ionizable cationic lipid developed for the efficient in vivo delivery of messenger RNA (mRNA) via lipid nanoparticles (LNPs).^{[1][2][3]} Preclinical studies have demonstrated its superior transfection efficiency in various tissues, including muscle and immune cells within the liver, spleen, and lungs, when compared to established benchmark lipids such as SM-102 and DLin-MC3-DMA.^{[1][3]} These application notes provide detailed protocols for the formulation of **Lipid 119-23** LNPs, in vivo administration, and assessment of transfection efficiency, enabling researchers to leverage this advanced delivery vehicle for their therapeutic and research applications.

Quantitative Data Summary

The following tables summarize the comparative in vivo transfection efficiency of **Lipid 119-23** with other widely used ionizable lipids.

Table 1: Intramuscular (i.m.) mRNA Delivery in Mice

Ionizable Lipid	Reporter Gene	Dosage (mg/kg)	Transfection Efficiency (Total Flux, photons/s)	Fold Increase vs. SM-102	Fold Increase vs. DLin-MC3-DMA
Lipid 119-23	Luciferase	0.5	$\sim 8.0 \times 10^8$	~ 10	~ 5
SM-102	Luciferase	0.5	$\sim 8.0 \times 10^7$	1	-
DLin-MC3-DMA	Luciferase	0.5	$\sim 1.6 \times 10^8$	-	1

Data extrapolated from graphical representations in Li et al., 2024. Actual values may vary based on experimental conditions.

Table 2: Intravenous (i.v.) mRNA Delivery to Immune Cells in Spleen (tdTomato+ cells)

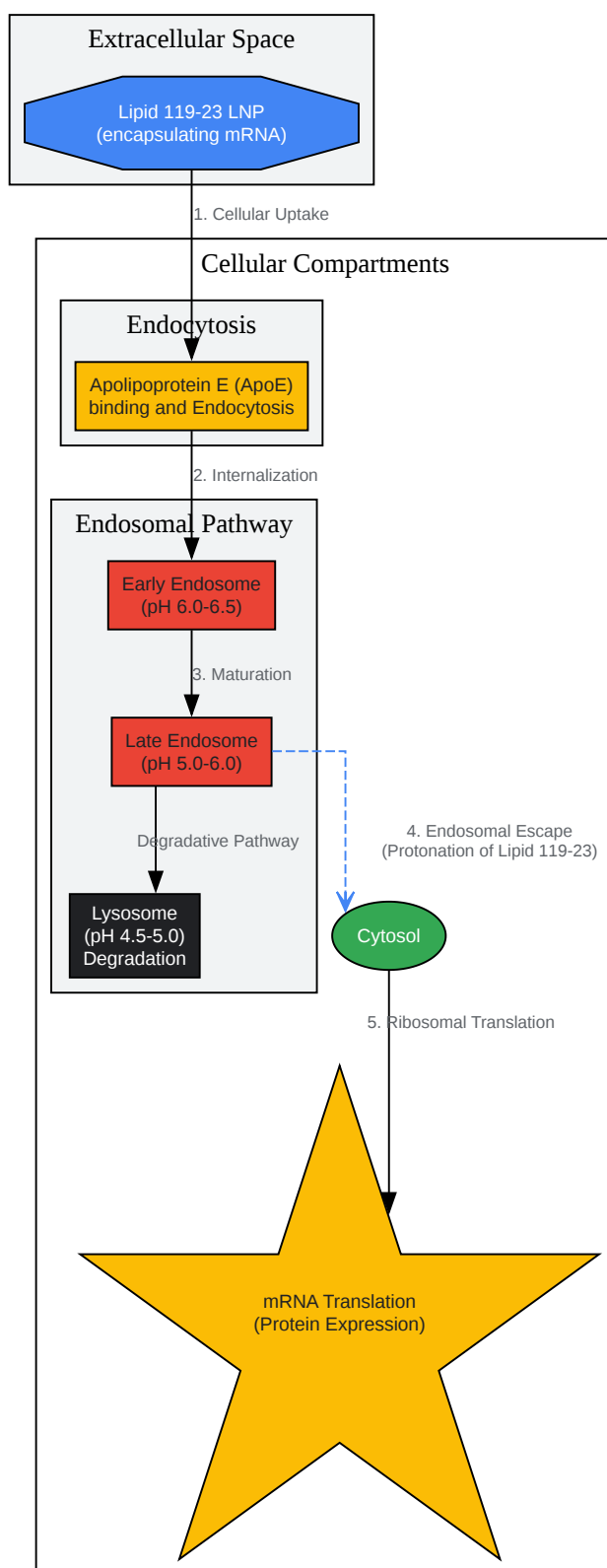
Ionizable Lipid	Reporter Gene	Dosage (mg/kg)	Cell Type	% Transfected Cells	Fold Increase vs. SM-102
Lipid 119-23	mCre (tdTomato)	0.25	T cells	$\sim 15\%$	~ 3
SM-102	mCre (tdTomato)	0.25	T cells	$\sim 5\%$	1
Lipid 119-23	mCre (tdTomato)	0.25	B cells	$\sim 20\%$	~ 4
SM-102	mCre (tdTomato)	0.25	B cells	$\sim 5\%$	1
Lipid 119-23	mCre (tdTomato)	0.25	Dendritic Cells	$\sim 25\%$	~ 5
SM-102	mCre (tdTomato)	0.25	Dendritic Cells	$\sim 5\%$	1

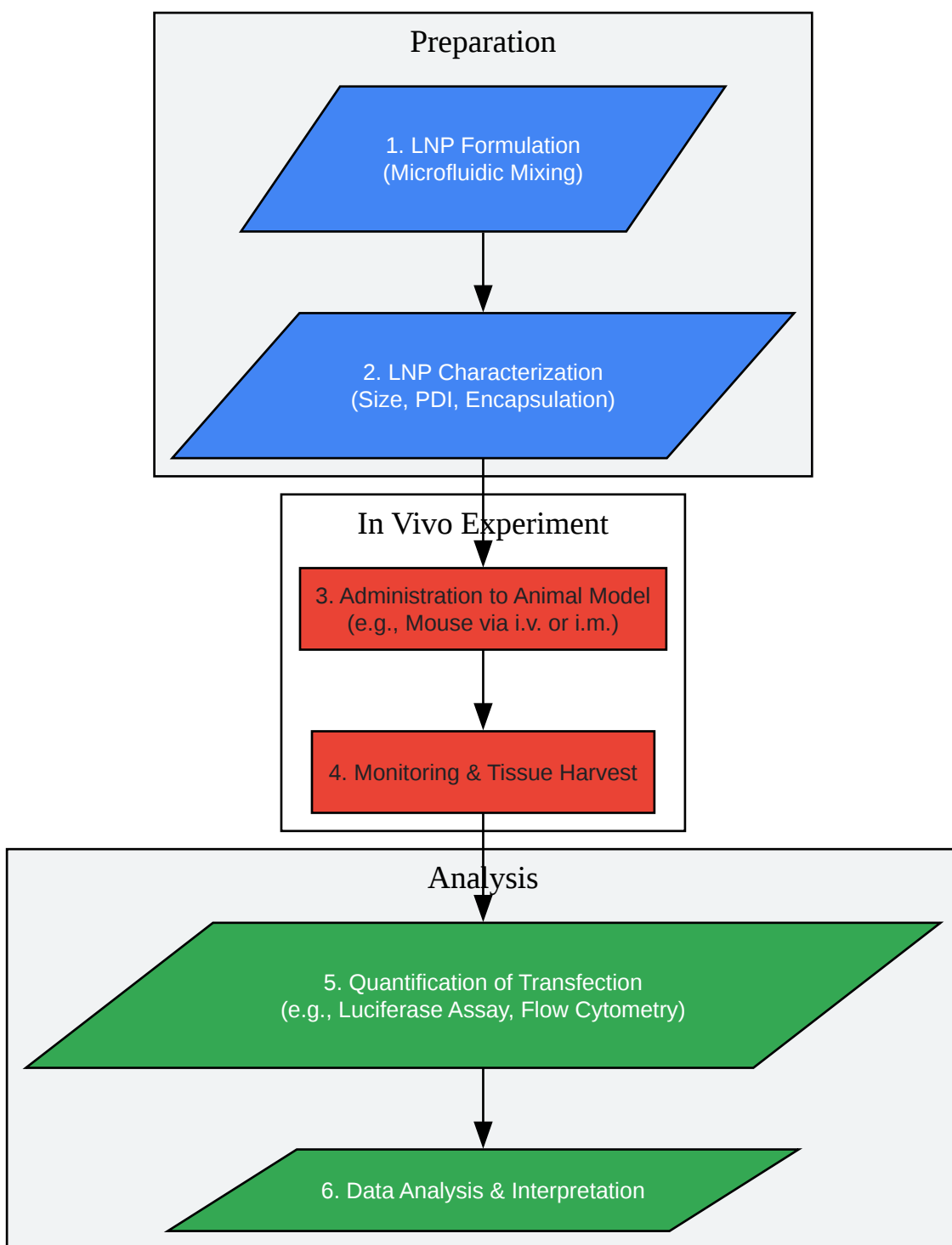
Data extrapolated from graphical representations in Li et al., 2024. Actual values may vary based on experimental conditions.

Signaling Pathway and Experimental Workflows

Cellular Uptake and Endosomal Escape of Lipid 119-23 LNPs

The following diagram illustrates the proposed mechanism of cellular uptake and endosomal escape of mRNA-loaded LNPs.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. scribd.com \[scribd.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Transfection Using Lipid 119-23]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15551104/docs#application-notes-and-protocols-for-in-vivo-transfection-using-lipid-119-23\]](https://www.benchchem.com/product/b15551104/docs#application-notes-and-protocols-for-in-vivo-transfection-using-lipid-119-23)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check